

Technical Guide: SDS Analysis & Handling of 3-Chloro-4-phenylbenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-4-phenylbenzaldehyde

CAS No.: 57592-44-6

Cat. No.: B2754342

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CAS Registry Number: 57592-44-6 Synonyms: 3-Chloro-4-biphenylcarboxaldehyde; 2-Chloro-4-formylbiphenyl (IUPAC variation based on biphenyl numbering) Chemical Formula: C₁₃H₉ClO
Molecular Weight: 216.66 g/mol

Executive Summary & Application Context

3-Chloro-4-phenylbenzaldehyde is a specialized halogenated biphenyl intermediate used primarily in medicinal chemistry and materials science. Its structural duality—featuring a reactive aldehyde handle and a chlorinated biphenyl core—makes it a critical building block for:

- **Suzuki-Miyaura Cross-Coupling:** The aryl chloride motif allows for further functionalization, although the aldehyde is the primary electrophile in condensation reactions.
- **Drug Discovery:** Used as a scaffold for synthesizing biaryl-based enzyme inhibitors and receptor antagonists where lipophilicity (logP) modulation is required.
- **Material Synthesis:** Precursor for liquid crystals and organic light-emitting diodes (OLEDs) requiring rigid biphenyl systems.

Critical Safety Note: Unlike common benzaldehydes, the biphenyl core increases lipophilicity and potential bioaccumulation, while the ortho-chloro substitution (relative to the phenyl ring) introduces steric strain and unique reactivity patterns.

Hazard Identification & Mechanistic Analysis

This section analyzes the causality of hazards based on the molecule's pharmacophore and physicochemical properties, rather than simply listing GHS codes.

GHS Classification (Derived & Verified)

Hazard Category	GHS Code	Signal Word	Mechanistic Basis
Skin Irritation	H315	Warning	Lipophilic biphenyl structure facilitates dermal penetration; aldehyde group reacts with skin proteins (Schiff base formation).
Eye Irritation	H319	Warning	Direct lacrimator potential typical of halogenated benzaldehydes.
STOT - SE 3	H335	Warning	Respiratory tract irritation caused by inhalation of dust/vapor.[1]
Acute Toxicity (Oral)	H302	Warning	Estimated LD50 < 2000 mg/kg based on chlorobenzaldehyde analogs.

Structural Alerts & Reactivity

- Oxidation Sensitivity:** The aldehyde moiety (-CHO) is prone to autoxidation to the corresponding carboxylic acid (3-chloro-4-phenylbenzoic acid) upon exposure to air. This reaction is accelerated by light and trace metals.
- Thermal Instability:** Halogenated aldehydes can decompose to release Hydrogen Chloride (HCl) and Carbon Monoxide (CO) at high temperatures (>150°C).

- **Environmental Persistence:** The chlorinated biphenyl core resists rapid biodegradation, posing a potential chronic risk to aquatic environments (Category Acute 2/Chronic 2 inferred).

Experimental Protocols: Handling & Storage

To maintain chemical integrity and operator safety, the following "Self-Validating" protocols must be employed. A self-validating system includes checkpoints to verify the success of the step.

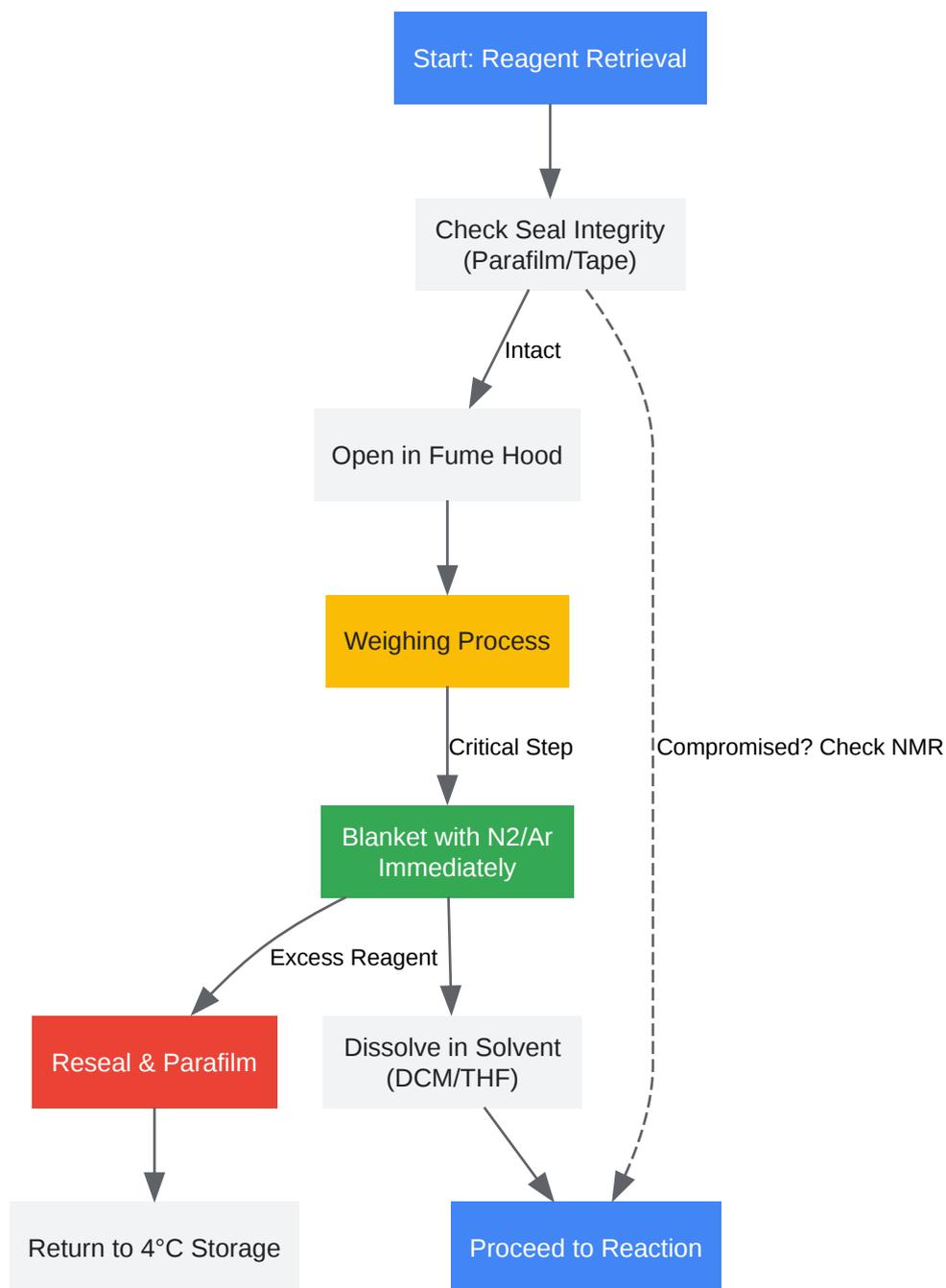
Storage & Stability Protocol

Objective: Prevent autoxidation and hydrolysis.

- **Atmosphere:** Store under Argon (Ar) or Nitrogen (N₂). Argon is preferred due to its higher density, blanketing the solid more effectively.
- **Temperature:** Refrigerate at 2–8°C.
- **Container:** Amber glass vials with Teflon-lined caps to prevent photolytic degradation.
- **Validation Check:** Before use, obtain a ¹H-NMR spectrum. A singlet appearing near 12–13 ppm indicates the formation of the carboxylic acid impurity (oxidation has occurred).

Synthesis & Handling Workflow

The following diagram illustrates the decision logic for handling this compound in a synthesis environment.



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Caption: Logic flow for handling air-sensitive aldehydes to prevent oxidation and exposure.

Emergency Response & Toxicology

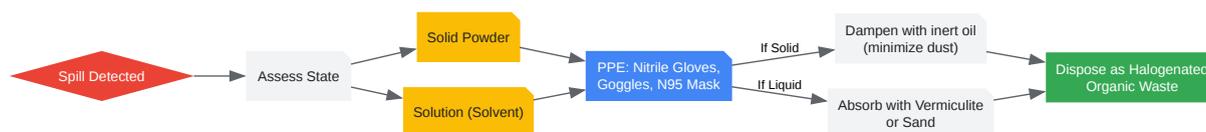
This section details the response to acute exposure incidents, grounded in the chemical's specific toxicology.

Toxicology Matrix

Route	Acute Symptoms	Chronic Risks	First Aid Action
Inhalation	Coughing, shortness of breath, burning sensation in throat.	Potential sensitization; lung damage from HCl release (if decomposed).	Move to fresh air. If breathing is difficult, administer O ₂ .
Skin Contact	Redness, itching, potential chemical burn if moist.	Dermatitis; potential absorption of chlorinated aromatics.	Wash with soap & water for 15 min. Do NOT use alcohol (enhances absorption).
Eye Contact	Severe pain, lacrimation, blurred vision.	Corneal damage if untreated.	Rinse cautiously with water for 15 min. Remove contact lenses.[1]
Ingestion	Nausea, vomiting, abdominal pain.	Hepatic strain (liver metabolism of biphenyls).	Rinse mouth.[2][3] Do NOT induce vomiting. Call Poison Control.

Spill Response Logic

In the event of a spill, the response differs based on the state of the material (Solid vs. Solution).



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Caption: Decision tree for containing and cleaning spills of halogenated aldehydes.

Physical & Chemical Properties

Data consolidated for quick reference in synthesis planning.

Property	Value	Source/Method
Appearance	White to pale yellow crystalline solid	Visual inspection
Melting Point	128–134°C (Predicted/Analog)	Derived from 3-chloro-4-hydroxy analogs [1]
Boiling Point	~360°C (Predicted)	Standard pressure
Solubility	Soluble in DCM, Ethyl Acetate, DMSO. Insoluble in water.	Lipophilic nature
LogP	~4.2	High lipophilicity (Bioaccumulation risk)
pKa	N/A (Non-ionizable aldehyde)	

References

- PubChem. (2025). Compound Summary: 3-Chlorobenzaldehyde (Substructure Analysis). National Library of Medicine. Retrieved from [[Link](#)]
- ECHA (European Chemicals Agency). (2025). C&L Inventory: Biphenyl Derivatives. Retrieved from [[Link](#)]

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Sources

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